

A Comprehensive Technical Guide to the Solubility of Cyclohexylamine in Organic Solvents

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Compound of Interest

Compound Name: **Cyclohexylamine**

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This in-depth technical guide provides a thorough examination of the solubility of **cyclohexylamine** in a wide array of organic solvents. **Cyclohexylamine**, a versatile primary aliphatic amine, is a crucial intermediate in the synthesis of numerous industrial and pharmaceutical compounds. A comprehensive understanding of its solubility characteristics is paramount for its effective use in chemical synthesis, formulation development, and purification processes. This document collates available solubility data, outlines relevant experimental methodologies, and provides a logical framework for solvent selection.

Physicochemical Properties of Cyclohexylamine

A foundational understanding of **cyclohexylamine**'s physical and chemical properties is essential for interpreting its solubility behavior.

Property	Value
CAS Number	108-91-8
Molecular Formula	C ₆ H ₁₃ N
Molecular Weight	99.17 g/mol
Appearance	Colorless to yellow liquid
Odor	Strong, fishy, amine-like
Boiling Point	134.5 °C
Melting Point	-17.7 °C
Density	0.867 g/mL at 25 °C
pKa	10.66 at 24 °C
Flash Point	28 °C

Qualitative Solubility of Cyclohexylamine in Organic Solvents

Cyclohexylamine exhibits broad miscibility with a diverse range of common organic solvents. The term "miscible" indicates that the substances will mix in all proportions to form a single, homogeneous phase. This high degree of solubility is attributed to its molecular structure, which includes a non-polar cyclohexane ring and a polar amine group capable of hydrogen bonding.^[1] The following table summarizes the qualitative solubility of **cyclohexylamine** in various organic solvent classes.

Solvent Class	Solvent	Solubility
Alcohols	Methanol, Ethanol	Miscible[2][3][4][5][6][7]
Ethers	Diethyl Ether	Miscible[3][4][5][6][7]
Ketones	Acetone	Miscible[3][4][5][6][7]
Esters	Ethyl Acetate	Miscible[4]
Hydrocarbons (Aliphatic)	Heptane, Mineral Oil	Miscible[4][5][6]
Hydrocarbons (Aromatic)	Benzene, Toluene	Completely Miscible[3][4][6]
Chlorinated Solvents	Chloroform, Dichloromethane	Soluble/Miscible[1][4][5][6]
Oils	Peanut Oil, Soybean Oil	Soluble[5][6]

Quantitative Solubility of Cyclohexylamine in Alcohols (Calculated Data)

While experimental quantitative data for the solubility of **cyclohexylamine** in organic solvents is scarce, likely due to its high miscibility, calculated solubility values in a selection of alcohols at 20°C have been reported. It is crucial to note that these are predicted values and should be used as an estimation.

Solvent	Calculated Solubility (g/L) at 20°C
Methanol	1352.32[2]
Ethanol	993.97[2]
n-Propanol	741.5[2]
n-Butanol	609.43[2]

Experimental Protocols for Solubility Determination

For instances where quantitative solubility data is required or to confirm miscibility, standardized experimental protocols can be employed. The following methodologies are based

on established guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Method 1: Determination of Miscibility (Qualitative)

This method is a straightforward approach to visually assess the miscibility of **cyclohexylamine** in a liquid organic solvent.

Principle: Known volumes of **cyclohexylamine** and the test solvent are mixed, and the resulting mixture is observed for phase separation. The formation of a single, clear liquid phase indicates miscibility, whereas the appearance of turbidity, cloudiness, or distinct layers indicates immiscibility or partial miscibility.^[8]

Apparatus:

- Graduated cylinders or pipettes
- Glass test tubes or vials with stoppers
- Vortex mixer (optional)

Procedure:

- To a clean, dry test tube, add a defined volume of the organic solvent (e.g., 5 mL).
- Add an equal volume of **cyclohexylamine** to the same test tube.
- Stopper the test tube and invert it several times or agitate using a vortex mixer for 30-60 seconds to ensure thorough mixing.
- Allow the mixture to stand at a controlled temperature (e.g., 20 °C) and observe for any signs of phase separation.
- If the mixture remains a single, clear phase after a set period (e.g., 5 minutes), the two liquids are considered miscible.
- To further confirm miscibility, the experiment can be repeated with varying ratios of **cyclohexylamine** to the solvent.

Method 2: Flask Method for Quantitative Solubility Determination (for sparingly soluble cases)

This method, adapted from the OECD Guideline 105, is suitable for determining the saturation concentration of a liquid in a solvent.[\[9\]](#)

Principle: A surplus of the solute (**cyclohexylamine**) is agitated with the solvent at a constant temperature until equilibrium is reached. The concentration of **cyclohexylamine** in the saturated solution is then determined by a suitable analytical technique.

Apparatus:

- Constant temperature water bath or shaker
- Flasks with stoppers
- Centrifuge or filtration apparatus
- Analytical instrument (e.g., Gas Chromatography (GC), High-Performance Liquid Chromatography (HPLC))

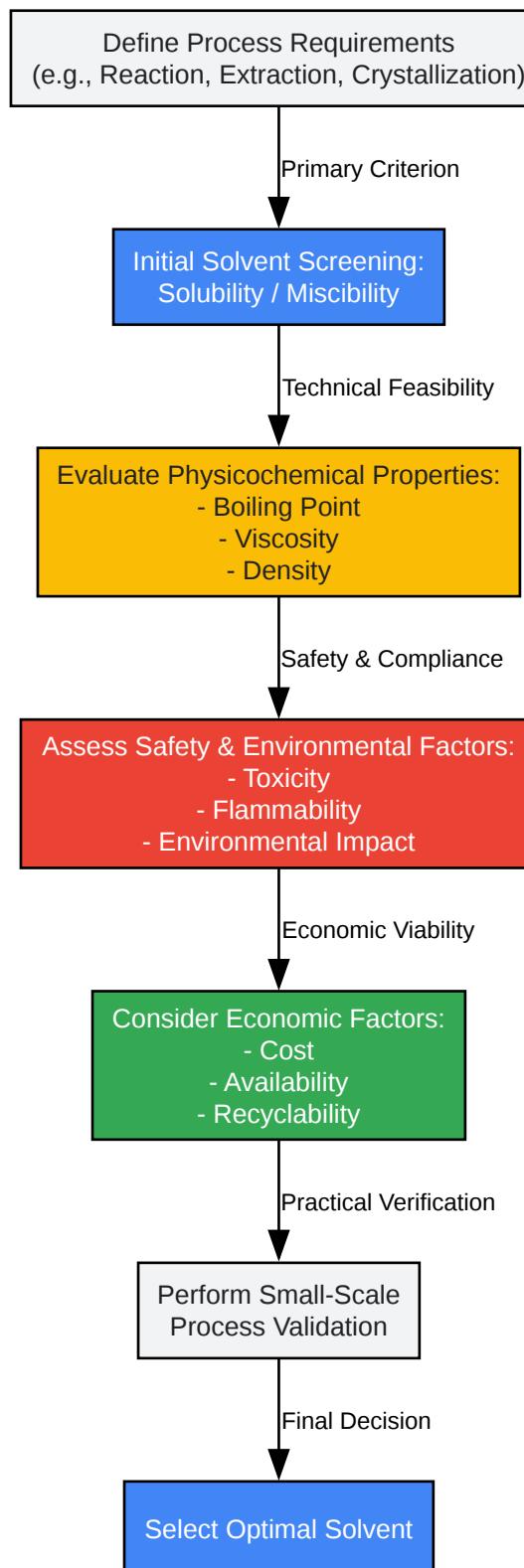
Procedure:

- Add an excess amount of **cyclohexylamine** to a known volume of the organic solvent in a flask. The excess should be sufficient to ensure that a separate phase of **cyclohexylamine** is visible after equilibration.
- Seal the flask and place it in a constant temperature shaker bath. Agitate the mixture for a sufficient time to reach equilibrium (e.g., 24-48 hours). A preliminary study may be needed to determine the time to reach equilibrium.
- After equilibration, cease agitation and allow the mixture to stand in the constant temperature bath for a period to allow the phases to separate.
- Carefully withdraw a sample from the solvent phase, ensuring no undissolved **cyclohexylamine** is included. This may be achieved by centrifugation followed by sampling of the supernatant, or by filtration.

- Analyze the concentration of **cyclohexylamine** in the sample using a validated analytical method (e.g., GC with a flame ionization detector).
- The determined concentration represents the solubility of **cyclohexylamine** in that solvent at the specified temperature.

Logical Workflow for Solvent Selection

The selection of an appropriate solvent for a process involving **cyclohexylamine** depends on a variety of factors beyond just solubility. The following diagram illustrates a logical workflow for solvent selection.



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Caption: A flowchart outlining the decision-making process for selecting a suitable organic solvent for **cyclohexylamine**.

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